

safety and handling of 2-methyl-4-phenyl-1H-indene

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Compound of Interest

Compound Name: 2-methyl-4-phenyl-1H-indene

Cat. No.: B065254

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An In-Depth Technical Guide to the Safe Handling and Application of **2-Methyl-4-phenyl-1H-indene** for Research Professionals

Section 1: Introduction & Scientific Context

The indene scaffold is a cornerstone in modern medicinal chemistry and materials science. As a privileged structure, its derivatives are integral to the development of novel therapeutics and advanced functional materials.[1][2] Specifically, substituted indenenes like **2-methyl-4-phenyl-1H-indene** are of significant interest to researchers. The strategic placement of a methyl group—often referred to as a "magic methyl" in drug discovery—can profoundly influence a molecule's pharmacokinetic and pharmacodynamic properties, including metabolic stability, binding affinity, and solubility.[3] The phenyl substitution further provides a vector for exploring structure-activity relationships (SAR) through additional modifications.

Given the increasing utility of this compound in synthetic and developmental pipelines, a comprehensive understanding of its safe handling and reactivity profile is paramount. This guide is designed for researchers, scientists, and drug development professionals, providing a field-proven framework for the safe and effective use of **2-methyl-4-phenyl-1H-indene**. The protocols herein are grounded in established safety data and are designed to ensure both the integrity of experimental outcomes and the protection of laboratory personnel.

Section 2: Compound Identification and Physicochemical Properties

Accurate identification and knowledge of a compound's physical properties are the foundation of safe laboratory practice. The key identifiers and properties for **2-methyl-4-phenyl-1H-indene** are summarized below.

Property	Value	Source
IUPAC Name	2-methyl-4-phenyl-1H-indene	[4]
CAS Number	159531-97-2	[4][5]
Molecular Formula	C ₁₆ H ₁₄	[4][5]
Molecular Weight	206.28 g/mol	[4]
Physical Form	Liquid, Solid, or Semi-solid	[5]
Recommended Storage	Room temperature, under an inert atmosphere	[5]

Section 3: Hazard Identification and GHS Classification

2-Methyl-4-phenyl-1H-indene is classified under the Globally Harmonized System (GHS) as a hazardous substance. Understanding these classifications is critical for implementing appropriate safety controls. The primary hazards are associated with its irritant properties.

GHS Classification	Code	Description	Source
Pictogram	GHS07 (Exclamation Mark)	[5]	[4][5]
Signal Word	Warning	[4][5]	
Hazard Statements	H315	Causes skin irritation.	
H319	Causes serious eye irritation.	[4][5]	[4][5]
H335	May cause respiratory irritation.	[4][5]	
Precautionary Statements	P261	Avoid breathing dust, fume, gas, mist, vapors, or spray.	
P280	Wear protective gloves, protective clothing, eye protection, and face protection.	[6]	[4][5]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[4]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4][5]	

The causality behind these classifications dictates specific handling protocols. The potential for respiratory irritation (H335) makes it mandatory to handle this compound in a certified chemical fume hood.[4][7] The skin and eye irritation warnings (H315, H319) necessitate the use of

appropriate personal protective equipment (PPE) to create a barrier between the chemical and the user.[4]

Section 4: Comprehensive Safety and Handling Protocols

Adherence to a multi-layered safety approach is essential for mitigating the risks associated with **2-methyl-4-phenyl-1H-indene**.

Engineering Controls

The primary engineering control for this compound is a properly functioning chemical fume hood.[7] This is non-negotiable. The fume hood contains vapors and potential aerosols, directly addressing the H335 respiratory hazard by preventing inhalation.[4] All manipulations, including weighing, transfers, and additions to reaction vessels, must occur within the sash of the hood.

Personal Protective Equipment (PPE)

The selection of PPE is dictated by the compound's hazard profile.

- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) are required. Always inspect gloves for tears or punctures before use. Handle with gloves.[7]
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement.[7] When there is a risk of splashing, a face shield should be worn in addition to safety glasses.
- **Skin and Body Protection:** A standard laboratory coat must be worn and fully buttoned. Choose body protection according to the amount and concentration of the substance at the workplace.[7]

Storage and Stability

Proper storage is crucial for maintaining the compound's purity and ensuring safety.

- **Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[6] The recommendation for storage under an inert atmosphere (e.g., argon or nitrogen) prevents slow degradation from atmospheric oxygen or moisture, which is critical for the reproducibility of sensitive organometallic reactions.[5]

- Incompatibilities: Keep away from strong oxidizing agents and strong acids, as these can trigger vigorous and potentially hazardous reactions.[7]
- Stability: The compound is stable under recommended storage conditions.[6][7]

Spill and Waste Management

- Spill Response: In the event of a small spill, use personal protective equipment.[7] Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand, or earth). Sweep or shovel the material into a suitable, labeled container for disposal.[7] Do not allow the product to enter drains.[7]
- Waste Disposal: Dispose of waste materials and contaminated packaging in accordance with federal, state, and local environmental control regulations.[8] Chemical waste generators must ensure complete and accurate classification of the waste.[8]

Section 5: Emergency Procedures & First Aid

In case of exposure, immediate and appropriate action is critical.

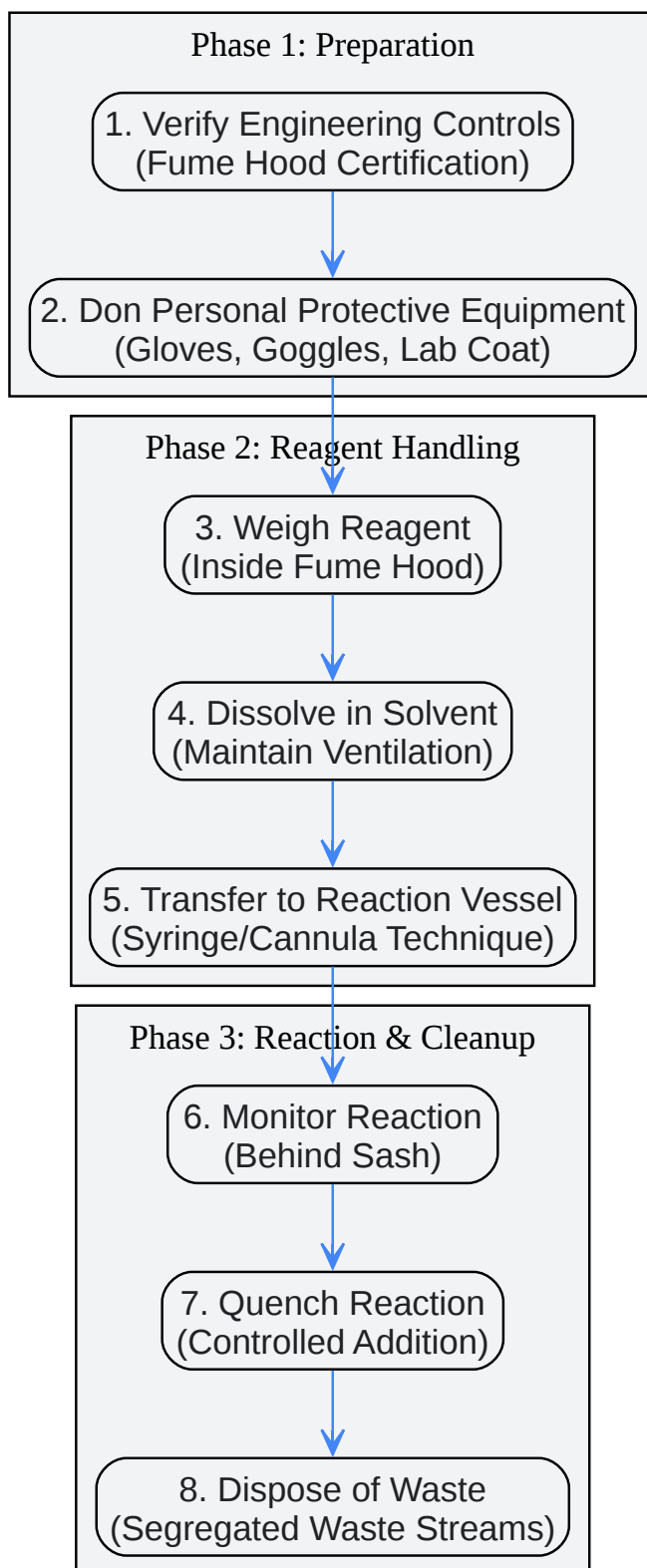
- Inhalation: If inhaled, move the person to fresh air.[7] If breathing is difficult or symptoms persist, seek medical attention.[6]
- Skin Contact: Immediately wash off with soap and plenty of water.[7] Remove all contaminated clothing. If skin irritation develops or persists, get medical attention.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[9] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[7] Rinse mouth thoroughly with water and seek immediate medical attention.[7]

Section 6: Experimental Workflow: Safe Handling for a Synthetic Reaction

To contextualize these protocols, the following section details the step-by-step handling of **2-methyl-4-phenyl-1H-indene** in a representative synthetic workflow. This protocol is a self-validating system, where each step's safety measures directly correspond to the known hazards of the materials involved.

Step-by-Step Handling Protocol

- **Preparation:** Before handling the compound, don all required PPE (lab coat, nitrile gloves, safety glasses). Verify that the chemical fume hood has a current certification and is functioning correctly.
- **Weighing:** Tare a clean, dry vial on an analytical balance inside the fume hood. Using a clean spatula, carefully transfer the required amount of **2-methyl-4-phenyl-1H-indene** into the vial. Keep the container opening away from your breathing zone to minimize inhalation risk.
- **Dissolution:** Add the appropriate solvent to the vial containing the indene derivative. Cap the vial and gently swirl to dissolve. All solvent manipulations must be performed inside the fume hood.
- **Inerting the Reaction:** If the reaction is air- or moisture-sensitive, assemble the reaction glassware and purge with an inert gas (e.g., argon) before introducing the reagent.
- **Reagent Transfer:** Using a clean, dry syringe or cannula, slowly transfer the solution of **2-methyl-4-phenyl-1H-indene** from the vial to the reaction vessel. This should be done carefully to avoid splashes.
- **Reaction Monitoring:** Monitor the reaction from outside the fume hood sash whenever possible.
- **Workup and Quenching:** Once the reaction is complete, quench it by slowly adding the appropriate quenching agent. Be aware of any potential exothermic reactions and have a cooling bath ready.
- **Disposal:** Dispose of all contaminated materials, including gloves, vials, and syringe needles, in the appropriate, clearly labeled waste containers.



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